

Centre de Support Technique : Stabilité des Solutions de Cyanure de Cuivre(I)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Ce guide a pour but de fournir aux chercheurs, scientifiques et professionnels du développement de médicaments des informations techniques et des solutions de dépannage pour prévenir la décomposition des solutions de **cyanure de cuivre(I)** au cours de leurs expériences.

Foire aux Questions (FAQ)

Q1 : Pourquoi ma solution de **cyanure de cuivre(I)** se décompose-t-elle ?

R1 : La décomposition des solutions de **cyanure de cuivre(I)** est principalement due à plusieurs facteurs : un pH inadéquat, une concentration insuffisante en cyanure libre, une température élevée et l'oxydation. Le **cyanure de cuivre(I)** (CuCN) est peu soluble dans l'eau et nécessite un excès d'ions cyanure (CN^-) pour former des complexes cuprocyanurés solubles et stables tels que $[\text{Cu}(\text{CN})_2]^-$, $[\text{Cu}(\text{CN})_3]^{2-}$ et $[\text{Cu}(\text{CN})_4]^{3-}$.^{[1][2][3]} En l'absence d'un excès de cyanure, le CuCN peut précipiter. De plus, les ions cuivriques (Cu^{2+}), même en traces, peuvent oxyder le cyanure en cyanogène gazeux ($(\text{CN})_2$), un processus qui déstabilise la solution.^{[1][3][4]}

Q2 : Quels sont les produits de décomposition courants ?

R2 : Les produits de décomposition les plus courants sont le précipité de **cyanure de cuivre(I)** (CuCN), l'hydroxyde de cuivre(II) ($\text{Cu}(\text{OH})_2$) si le pH est trop bas et que des ions Cu^{2+} sont présents, et le cyanate (CNO^-) résultant de l'oxydation du cyanure.^[5] Dans des conditions acides, le cyanure d'hydrogène (HCN), un gaz extrêmement toxique, peut se former.^[6]

Q3 : Comment puis-je stabiliser ma solution de **cyanure de cuivre(I)** ?

R3 : Pour stabiliser votre solution, il est crucial de maintenir un excès de cyanure libre, de contrôler le pH en milieu alcalin (généralement supérieur à 10) et de maintenir une température stable et modérée.[2][7] L'utilisation d'eau désoxygénée pour la préparation de la solution peut également minimiser l'oxydation. Dans les applications de galvanoplastie, des additifs comme les sels de Rochelle (tartrate de sodium et de potassium) sont parfois utilisés pour aider à la corrosion de l'anode et prévenir la formation de boues.[8]

Q4 : Quelle est l'influence du rapport cyanure/cuivre ?

R4 : Le rapport molaire entre le cyanure total et le cuivre est un paramètre critique. Un rapport plus élevé favorise la formation de complexes cuprocyanurés d'ordre supérieur ($[\text{Cu}(\text{CN})_3]^{2-}$ et $[\text{Cu}(\text{CN})_4]^{3-}$), qui sont plus stables en solution.[7] Un rapport insuffisant peut entraîner la précipitation de CuCN ou la formation de complexes moins solubles.[9]

Guides de Dépannage

Problème	Cause Possible	Solution
Précipité blanc ou jaune pâle	Concentration insuffisante en cyanure libre.	Ajoutez une solution de cyanure de sodium ou de potassium pour dissoudre le précipité et former des complexes stables.
pH trop bas.	Ajustez le pH à une valeur supérieure à 10 avec une solution d'hydroxyde de sodium ou de potassium.[10]	
La solution devient verdâtre ou bleuâtre	Oxydation du cuivre(I) en cuivre(II).	Préparez les solutions avec de l'eau dégazée et conservez-les sous atmosphère inerte (par exemple, azote ou argon). Évitez toute contamination par des agents oxydants.
Dégagement gazeux (odeur d'amande amère)	DANGER : Formation de cyanure d'hydrogène (HCN).	Travaillez impérativement sous une hotte de laboratoire bien ventilée. Augmentez immédiatement le pH de la solution au-dessus de 10 avec une base forte (NaOH ou KOH) pour convertir le HCN en ions CN^- non volatils.[6]
Dépôt rugueux en électrodéposition	Polarisation de l'anode, formation de particules.	Maintenez une concentration adéquate en cyanure libre (1-2 oz/gal).[8] Utilisez des anodes en cuivre de haute pureté (OFHC).[8] Assurez une bonne agitation de la solution.[2]

Protocoles Expérimentaux

Préparation d'une Solution Mère Stable de Cyanure de Cuivre(I)

Ce protocole décrit la préparation d'une solution mère de **cyanure de cuivre(I)** en utilisant du **cyanure de cuivre(I)** solide et du cyanure de sodium.

Matériaux :

- **Cyanure de cuivre(I)** (CuCN), poudre
- Cyanure de sodium (NaCN), solide
- Eau déminéralisée et désoxygénée (par barbotage d'azote ou d'argon pendant au moins 30 minutes)
- Solution d'hydroxyde de sodium (NaOH) 1 M
- Agitateur magnétique et barreau d'agitation
- Verrerie de laboratoire appropriée

Procédure :

- Préparation de la solution de cyanure de sodium : Sous une hotte chimique, pesez la quantité requise de NaCN . La quantité dépend du rapport molaire CN/Cu souhaité (un rapport de 3:1 ou 4:1 est courant pour une bonne stabilité). Dissolvez lentement le NaCN dans l'eau désoxygénée tout en agitant. La dissolution est exothermique.
- Ajustement du pH : Mesurez le pH de la solution de cyanure de sodium et ajustez-le à environ 11-12 avec la solution de NaOH 1 M.
- Dissolution du **cyanure de cuivre(I)** : Tout en continuant d'agiter, ajoutez lentement la poudre de CuCN à la solution de cyanure de sodium alcaline. Le CuCN , insoluble dans l'eau pure, se dissoudra pour former les complexes cuprocyanurés.^[1]
- Ajustement final : Une fois le CuCN complètement dissous, ajustez le volume final avec de l'eau désoxygénée. Vérifiez à nouveau le pH et réajustez si nécessaire.

- Stockage : Conservez la solution dans un flacon hermétiquement fermé, à l'abri de la lumière et de l'air, à température ambiante.

Avertissement de sécurité : Le cyanure et ses solutions sont extrêmement toxiques. Manipulez-les toujours avec un équipement de protection individuelle approprié (gants, lunettes de sécurité, blouse de laboratoire) et travaillez exclusivement sous une hotte chimique fonctionnelle. Ne jamais acidifier une solution de cyanure.

Données Quantitatives

Le tableau suivant présente les constantes de stabilité cumulatives ($\log \beta$) pour les principaux complexes de **cyanure de cuivre(I)** en solution aqueuse. Une valeur de $\log \beta$ plus élevée indique une plus grande stabilité du complexe.

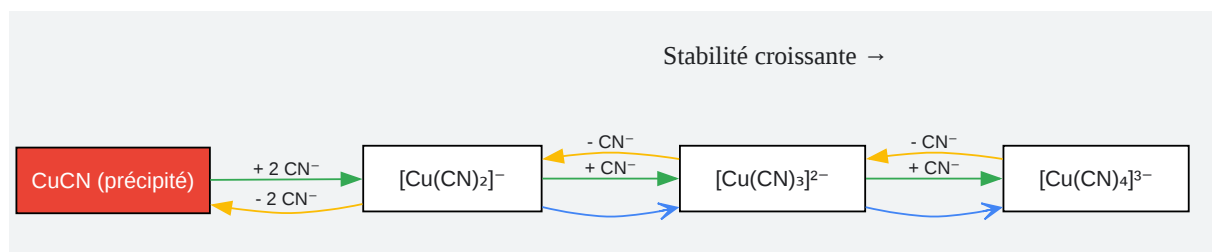
Complexe	Formule	$\log \beta_2$	$\log \beta_3$	$\log \beta_4$
Dicyanocuprate(I)	$[\text{Cu}(\text{CN})_2]^-$	24.0	-	-
Tricyanocuprate(I)	$[\text{Cu}(\text{CN})_3]^{2-}$	-	28.6	-
Tétracyanocuprate(I)	$[\text{Cu}(\text{CN})_4]^{3-}$	-	-	30.3

Source : Les valeurs sont des estimations compilées à partir de diverses sources et peuvent varier en fonction des conditions expérimentales (force ionique, température). La tendance générale de stabilité croissante avec le nombre de ligands cyanure est bien établie.^[7]

Visualisations

Équilibre des Espèces Cuprocyanurées

Le diagramme ci-dessous illustre comment la concentration en cyanure libre influence l'équilibre entre les différents complexes de **cyanure de cuivre(I)** en solution.

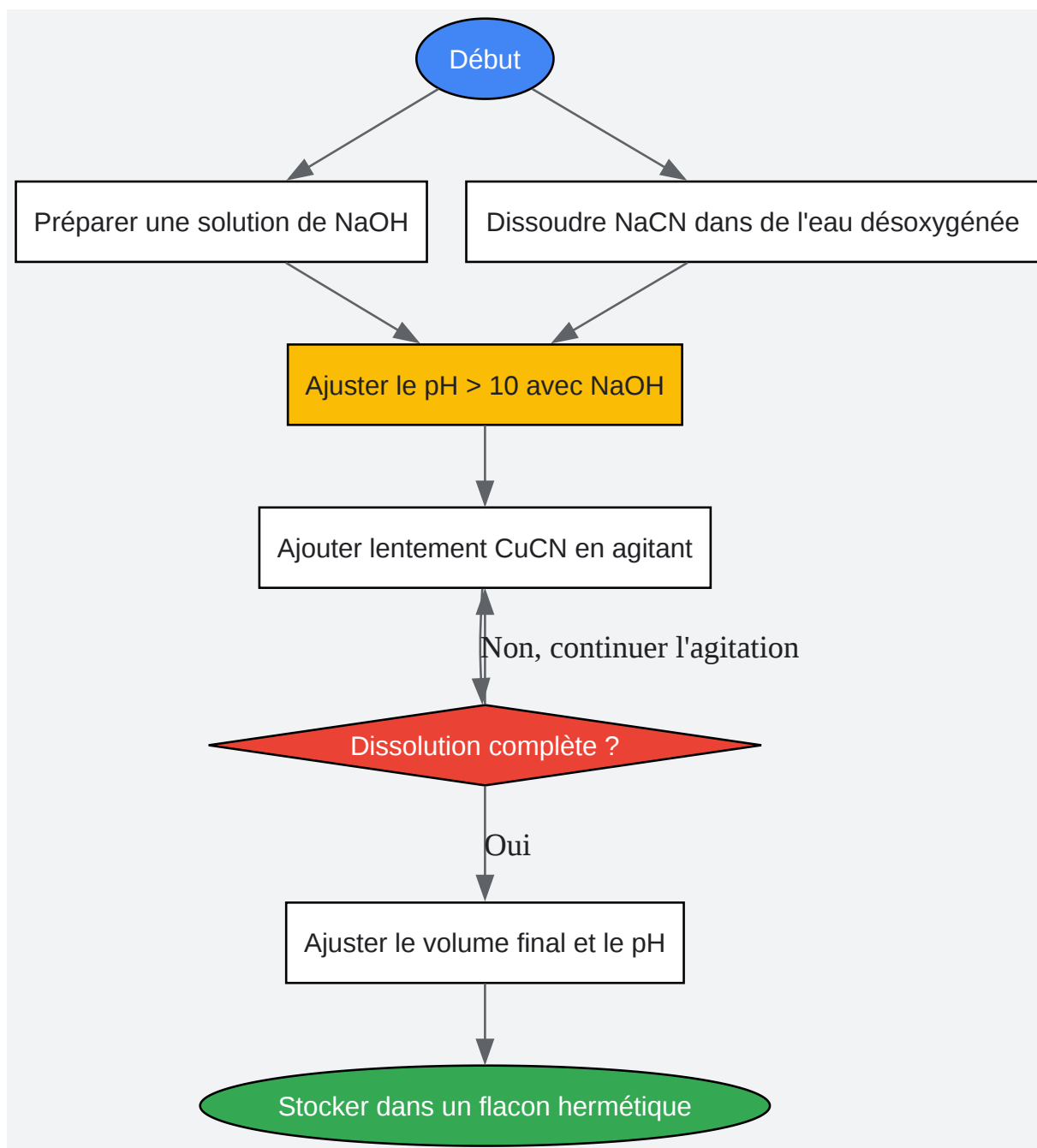


[Click to download full resolution via product page](#)

Légende : Équilibre des complexes de **cyanure de cuivre(I)** en fonction de la concentration en cyanure.

Flux de Travail pour la Préparation d'une Solution Stable

Ce diagramme présente le flux de travail logique pour la préparation d'une solution stable de **cyanure de cuivre(I)**.



[Click to download full resolution via product page](#)

Légende : Flux de travail pour la préparation d'une solution de **cyanure de cuivre(I)**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Copper(I) cyanide - Wikipedia [en.wikipedia.org]
- 2. nmfrc.org [nmfrc.org]
- 3. How Copper Affects Cyanidation & Leaching - 911Metallurgist [911metallurgist.com]
- 4. m.youtube.com [m.youtube.com]
- 5. 911metallurgist.com [911metallurgist.com]
- 6. cyanidecode.org [cyanidecode.org]
- 7. researchgate.net [researchgate.net]
- 8. macdermidenthone.com [macdermidenthone.com]
- 9. researchgate.net [researchgate.net]
- 10. nmfrc.org [nmfrc.org]
- To cite this document: BenchChem. [Centre de Support Technique : Stabilité des Solutions de Cyanure de Cuivre(I)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202555#comment-viter-la-d-composition-du-cyanure-de-cuivre-en-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com